

# Strategic Sourcing and Technical Utilization of 2-(2-Nitrophenoxy)propanoyl Chloride

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## Compound of Interest

Compound Name:	2-(2-Nitrophenoxy)propanoyl chloride
CAS No.:	360051-40-7
Cat. No.:	B2968055

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Content Type: Technical Whitepaper & Operational Guide Audience: Medicinal Chemists, Process Engineers, and Procurement Specialists[1]

## Executive Summary & Chemical Profile

**2-(2-nitrophenoxy)propanoyl chloride** is a specialized acyl chloride intermediate primarily utilized in the synthesis of agrochemicals (phenoxypropionic herbicides) and pharmaceutical building blocks.[1] Structurally, it consists of a propionyl chloride backbone with a 2-nitrophenoxy ether linkage at the

-position.[1]

Its value lies in its bifunctionality:

- Acyl Chloride Moiety: Highly reactive electrophile for amide/ester formation.
- Ortho-Nitro Group: A latent amino group (via reduction) or a participant in photocleavable linker strategies.[1]

## Chemical Identity Matrix

Property	Specification
IUPAC Name	2-(2-nitrophenoxy)propanoyl chloride
Common Name	-(o-Nitrophenoxy)propionyl chloride
CAS Number	Note: Often indexed under the parent acid CAS [19910-33-9 is para; ortho is distinct] or supplier SKUs (e.g., BD176749).[1][2][3]
Molecular Formula	
Molecular Weight	229.62 g/mol
Physical State	Yellow to brown liquid or low-melting solid (isomer dependent)
Reactivity Class	Moisture-sensitive; Lachrymator; Corrosive

## Commercial Sourcing Landscape

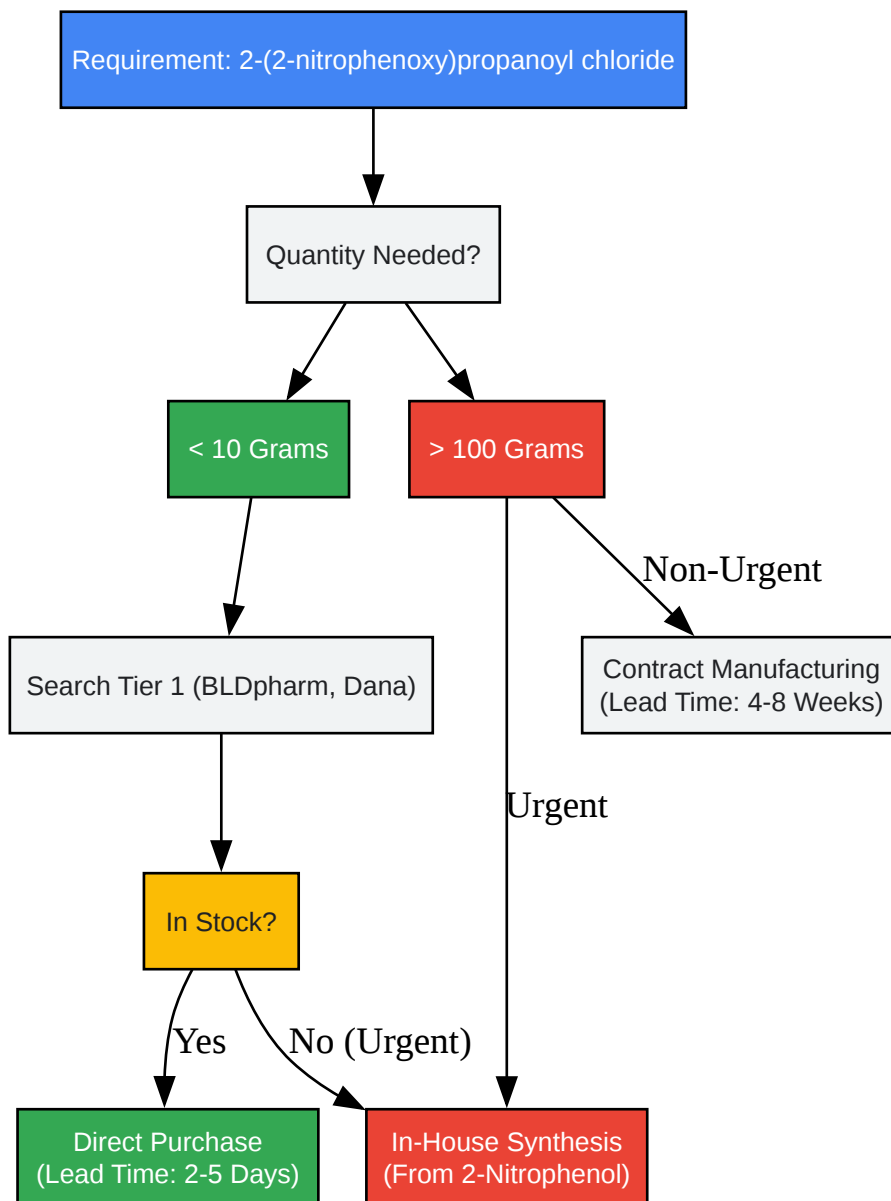
Unlike commodity reagents (e.g., Benzoyl Chloride), **2-(2-nitrophenoxy)propanoyl chloride** is a Tier 2/3 Specialty Chemical.[1] It is rarely held in bulk stock due to its hydrolytic instability.

## Supplier Categorization

Supplier Tier	Characteristics	Recommended For	Key Vendors
Tier 1: Catalog Stock	Immediate availability (mg to g scale).[1][3] High price/unit.	Discovery Chemistry, HTS	BLDpharm, Dana Bioscience
Tier 2: Make-to-Order	2-4 week lead time.[1] Synthesis on demand.	Process Development, Pilot Scale	ChemScene, Zhenyu Biotech
Tier 3: Bulk Custom	Kg to Ton scale. Requires tech transfer.	Commercial Manufacturing	MilliporeSigma (Custom Services), TCI

## Sourcing Decision Logic (DOT Visualization)

The following decision tree guides the "Make vs. Buy" strategy, critical for project timelines.



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Figure 1: Strategic sourcing decision tree based on scale and urgency.

## Technical Specifications & Quality Assurance

When sourcing this material, "Purity >95%" is insufficient. The specific impurities (hydrolysis products) can ruin downstream nucleophilic substitutions.

## Critical Quality Attributes (CQA)

- Hydrolyzable Chlorine Content:
  - Method: Titration with AgNO<sub>3</sub> after hydrolysis.
  - Target: >98% theoretical.[3] Low values indicate hydrolysis to the parent acid.
- Parent Acid Contamination:
  - Detection: H-NMR (Look for broad -COOH singlet >10 ppm).[1]
  - Impact: The acid is unreactive in amide couplings without activation, leading to stoichiometry errors.
- Isomeric Purity (Ortho vs. Para):
  - Risk: Many databases conflate the ortho (2-nitro) and para (4-nitro) isomers.[1]
  - Validation: Check H-NMR coupling constants.[1] Ortho substitution shows complex splitting (dd/td) for aromatic protons; Para shows a distinct AA'BB' doublet system.

## Synthetic Utility & Protocols

If commercial supply is unavailable or degraded, the compound can be synthesized or utilized using the following field-proven protocols.

### A. In-House Synthesis Protocol (The "Make" Option)

Reaction Pathway:

- Etherification: 2-Nitrophenol + Ethyl 2-chloropropionate ( , DMF)  
Ethyl 2-(2-nitrophenoxy)propionate.[1]
- Hydrolysis: Ester  
Acid (LiOH, THF/H<sub>2</sub>O).

- Chlorination: Acid

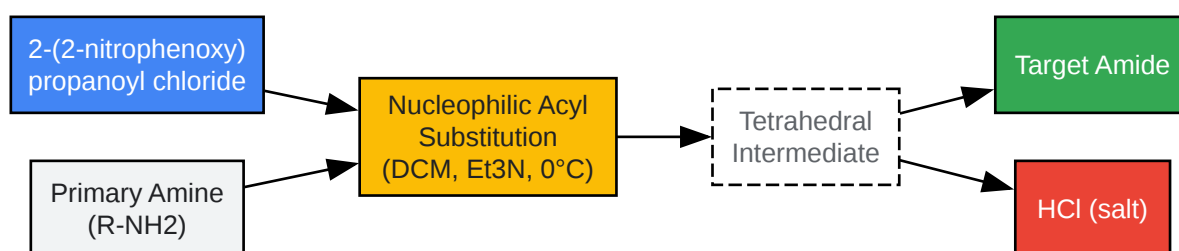
Acid Chloride (SOCl<sub>2</sub>, cat. DMF).[4][5]

Step-by-Step Chlorination Protocol:

- Setup: Flame-dried RBF under Argon.
- Reagents: Suspend 2-(2-nitrophenoxy)propionic acid (1.0 equiv) in anhydrous DCM (5 vol).
- Activation: Add Oxalyl Chloride (1.2 equiv) dropwise at 0°C, followed by catalytic DMF (2 drops). Caution: Vigorous gas evolution (CO, CO<sub>2</sub>, HCl).[1]
- Completion: Stir at Room Temp for 2 hours. Monitor by TLC (convert aliquot to methyl ester with MeOH).
- Isolation: Concentrate in vacuo. Do not distill unless high vacuum (<0.1 mmHg) is available, as the compound is thermally labile. Use crude for next step.

## B. Downstream Application: Amide Coupling

The primary use is coupling with amines to form pharmacophores.



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Figure 2: Standard amide coupling pathway.[1] Note that the HCl byproduct must be scavenged by a base (Et<sub>3</sub>N or DIPEA).[1]

## Handling & Safety (E-E-A-T)

Expert Insight: Acid chlorides are often stored in freezers. Crucial Mistake: Opening a cold bottle in humid air causes condensation, instantly hydrolyzing the top layer.

- Protocol: Allow the container to reach room temperature in a desiccator before opening.
- PPE: Face shield (not just glasses), butyl rubber gloves (nitrile is permeable to some chlorinated solvents), and a functioning fume hood.

## References

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## Sources

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[\[https://www.benchchem.com/product/b2968055/docs#strategic-sourcing-and-technical-utilization-of-2-2-nitrophenoxy-propanoyl-chloride\]](https://www.benchchem.com/product/b2968055/docs#strategic-sourcing-and-technical-utilization-of-2-2-nitrophenoxy-propanoyl-chloride)

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